

Application Note: Zircon Separation Using Lithium Metatungstate for Geochronological Analysis

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Compound of Interest

Compound Name: *Lithium metatungstate*

Cat. No.: *B089344*

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Introduction

Zircon (ZrSiO_4) is a robust accessory mineral commonly found in felsic igneous rocks. Its ability to incorporate uranium and thorium into its crystal structure while excluding lead makes it an exceptional tool for U-Pb radiometric dating, providing critical insights into Earth's history.^{[1][2]} Accurate geochronological data, however, is contingent on the effective isolation of high-purity zircon crystals from complex rock samples.^[1] This protocol details the use of **Lithium Metatungstate** (LMT), a non-toxic heavy liquid, for the density-based separation of zircon from lighter, more common rock-forming minerals.

LMT solutions are water-based, low-viscosity, and offer a safer alternative to traditional carcinogenic organic heavy liquids like bromoform, tetrabromoethane (TBE), and diiodomethane (methylene iodide).^{[3][4][5][6][7]} The fundamental principle of this technique relies on the significant density difference between zircon and other minerals.^{[1][8]}

Quantitative Data for Mineral Separation

The efficacy of the LMT separation protocol is based on the distinct specific gravities of the target mineral (zircon) and the gangue minerals (e.g., quartz, feldspar).

Table 1: Specific Gravity of Common Minerals

Mineral	Chemical Formula	Specific Gravity (g/cm ³)	Fate in LMT (2.85 g/cm ³)
Quartz	SiO ₂	~2.65	Float[9]
Feldspar	(K,Na,Ca)(Al,Si) ₄ O ₈	~2.55 - 2.76	Float[9]
Apatite	Ca ₅ (PO ₄) ₃ (F,Cl,OH)	~3.10 - 3.35	Sink
Zircon	ZrSiO ₄	~4.6 - 4.7	Sink[1]
Titanite	CaTiSiO ₅	~3.5	Sink[9]
Monazite	(Ce,La,Th)PO ₄	~4.6 - 5.7	Sink
Ilmenite	FeTiO ₃	~4.7 - 4.8	Sink
Rutile	TiO ₂	~4.2	Sink

Table 2: Properties of **Lithium Metatungstate** (LMT) Solution

Property	Value	Notes
Chemical Formula	Li ₂ WO ₄ ·(WO ₃) _x	Polytungstate in aqueous solution
Typical Operating Density	2.85 - 2.95 g/cm ³	Adjustable by adding deionized water or by evaporation.[9][10]
Appearance	Clear, aqueous solution	---
Toxicity	Low toxicity, non-carcinogenic	Safer alternative to organic heavy liquids.[3][6]
Viscosity	Low at operating densities	Allows for efficient mineral settling.[5]
Thermal Stability	Stable up to ~80-100°C	Evaporation for recycling should not exceed 100°C if drying out.[11][12]

Experimental Workflow for Zircon Separation

The overall process involves multiple stages, beginning with rock sample preparation, followed by density and magnetic separations to progressively concentrate the zircon grains.

Caption: Workflow for concentrating zircon minerals from a whole rock sample.

Detailed Experimental Protocol

This protocol outlines the step-by-step methodology for separating zircon minerals using **Lithium Metatungstate**.

1. Sample Preparation

The initial step is to reduce the whole rock sample to individual mineral grains.

- 1.1. Crushing: Break down fist-sized rock samples into smaller chips using a jaw crusher.[\[13\]](#) For iron-free crushing, a tungsten carbide hydraulic press can be used.[\[13\]](#)
- 1.2. Grinding: Further reduce the crushed rock chips into a sand-like consistency using a disc mill.[\[13\]](#) The goal is to disaggregate the minerals without over-grinding them, which can create fine dust that complicates separation.
- 1.3. Sieving: Sieve the ground material to obtain a specific grain size fraction, typically between 80 and 500 microns.[\[13\]](#) For detrital zircon studies, a common size is 63–125 μm .[\[2\]](#) This ensures dimensional similarity, which improves the efficiency of density separation.[\[14\]](#)
- 1.4. Washing: Wash the sieved sample with water to remove very fine particles (desliming).[\[10\]](#)[\[12\]](#) This is crucial as fine dust can interfere with the separation process.[\[1\]](#) Dry the sample completely before proceeding.[\[12\]](#)

2. LMT Heavy Liquid Separation

This is the primary density separation step. All procedures should be performed in a fume hood.

- 2.1. Equipment Setup:

- Secure a large glass separatory funnel (e.g., 250 mL) to a ring stand.
- Place a filter funnel lined with filter paper under the separatory funnel to collect the heavy mineral ("sink") fraction.[\[9\]](#)[\[15\]](#)
- Have a second filter funnel setup ready for the light mineral ("float") fraction.[\[9\]](#)
- Ensure all glassware is clean and dry. Use only glass or plastic equipment.[\[12\]](#)
- 2.2. Density Calibration:
 - Adjust the density of the LMT solution to the desired specific gravity (e.g., 2.85 g/cm³).
 - To decrease density, add deionized water.
 - To increase density, evaporate excess water by gently heating the solution on a hot plate with magnetic stirring.[\[12\]](#) Do not allow the solution to boil vigorously or dry out completely at temperatures above 100°C, as this can damage the LMT.[\[12\]](#)
- 2.3. Separation Procedure:
 - Close the stopcock on the separatory funnel and fill it approximately two-thirds full with the density-adjusted LMT solution.[\[9\]](#)[\[15\]](#)
 - Slowly pour the dried, sieved mineral sample (e.g., ~60 grams) into the funnel.[\[15\]](#)
 - Stir the slurry vigorously with a glass or Teflon rod to ensure all mineral grains are thoroughly wetted by the LMT solution.[\[9\]](#)[\[12\]](#)
 - Allow the sample to settle. The time required will vary from 15 minutes to several hours depending on the grain size and liquid viscosity.[\[9\]](#)[\[15\]](#) Lighter minerals (quartz, feldspars) will float to the top, while denser minerals (zircon, apatite, titanite) will sink to the bottom.[\[9\]](#)
- 2.4. Fraction Collection:
 - Once separation is complete, carefully open the stopcock to drain the "sink" fraction (the heavy minerals) and a small amount of LMT into the filter paper below.[\[9\]](#) Close the

stopcock as soon as the heavy fraction has passed through to conserve the LMT liquid.[9]
[15]

- Place the second filter funnel under the separatory funnel and drain the remaining LMT and the "float" fraction (the light minerals).[9]
- Wash both mineral fractions thoroughly with deionized water (at least three times) to remove all residual LMT.[9][12] A vacuum pump with a Büchner funnel is ideal for this rinsing process.[12]
- Dry both the heavy and light mineral fractions in an oven at a low temperature.

3. Post-LMT Processing

The heavy mineral concentrate from the LMT separation requires further purification.

- 3.1. Magnetic Separation: Use a Frantz Magnetic Separator to remove paramagnetic minerals (e.g., biotite, hornblende, ilmenite) from the non-magnetic zircon.[1] This step significantly increases the purity of the zircon concentrate.[1]
- 3.2. Further Density Separation (Optional): For an even higher purity separate, a second heavy liquid step using diiodomethane (DIM, density $\sim 3.32 \text{ g/cm}^3$) can be employed.[10] This will separate zircon from minerals like apatite. (Caution: DIM is highly toxic and requires stringent safety protocols).
- 3.3. Hand Picking: The final step often involves examining the concentrate under a binocular microscope and manually picking individual zircon grains to ensure the highest possible purity before analysis.

4. LMT Recycling

- Collect all the diluted LMT solution from the washing steps into a large glass beaker.[12]
- Place the beaker on a magnetically stirred hot plate and gently heat to evaporate the excess water until the desired density is restored.[12]
- Allow the recycled LMT to cool completely before storing it in a tightly sealed container.[12]

5. Safety Precautions

- While LMT is considered non-toxic, standard laboratory safety practices should always be followed.[7]
- Wear personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. [16]
- Conduct all procedures involving LMT, especially the heating/evaporation step, within a well-ventilated fume hood.[16]
- Eye Contact: Immediately flush with water for 15 minutes and seek medical attention.[16]
- Skin Contact: Wash immediately with soap and water.[16]
- Ingestion: Rinse mouth, do not induce vomiting, and obtain medical attention.[11]
- Consult the Material Safety Data Sheet (MSDS) for **Lithium Metatungstate** before use.[16] [17]

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